

## In-Depth Technical Guide: Sucrose-13C Safety Data

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Disclaimer: This document provides a comprehensive overview of the safety data for sucrose. While specific safety data for **Sucrose-13C** is not readily available, the toxicological properties of isotopically labeled compounds are generally considered to be comparable to their unlabeled counterparts. Therefore, the safety precautions for sucrose should be followed when handling **Sucrose-13C**.

# Section 1: Chemical Identification and Physical Properties



Identifier	Value	
Chemical Name	Sucrose	
Synonyms	Sugar, Table Sugar, Cane Sugar, α-D-Glucopyranosyl β-D-fructofuranoside	
CAS Number	57-50-1	
Molecular Formula	C12H22O11	
Molecular Weight	342.30 g/mol	
Appearance	White crystalline solid	
Odor	Odorless	
Melting Point	185 - 187°C	
Solubility	342 g/L in water at 20°C	
рН	5.5 - 7.5 (at 342 g/L at 25°C)	

#### **Section 2: Hazard Identification and Classification**

Sucrose is generally considered a non-hazardous substance under normal conditions of use.[1] However, as a combustible solid, it can form explosive dust-air mixtures.[2]

#### **GHS Classification:**

• Hazard Class: Combustible Dust[3]

Signal Word: Warning

• Hazard Statement: May form combustible dust concentrations in air.

#### **Potential Health Effects:**

- Inhalation: High concentrations of dust may cause respiratory tract irritation.
- Eye Contact: Dust may cause mechanical irritation.



- Skin Contact: No adverse effects are expected.
- Ingestion: Extremely large doses may cause gastrointestinal upset.

### **Section 3: Toxicological Data**

The primary toxicological concern for sucrose is its potential to act as a physical irritant in dust form. It has a very low acute toxicity.

Test	Species	Route	Value
LD50	Rat	Oral	29,700 mg/kg

- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.
- Mutagenicity: Investigated as a mutagen. No conclusive evidence of mutagenic effects.
- Reproductive Toxicity: Investigated as a reproductive effector. No conclusive evidence of reproductive toxicity.

## Section 4: Exposure Controls and Personal Protection

Occupational Exposure Limits:

Organization	Limit	Value
ACGIH	TWA	10 mg/m³
NIOSH	TWA (total dust)	10 mg/m <sup>3</sup>
NIOSH	TWA (respirable dust)	5 mg/m³
OSHA	PEL (total dust)	15 mg/m³

#### **Engineering Controls:**

 Use a system of local and/or general exhaust ventilation to keep employee exposures below the airborne exposure limits.



 Ensure that dust-handling systems are designed to prevent the escape of dust into the work area.

#### **Personal Protective Equipment (PPE):**

- Eye/Face Protection: Use safety glasses or goggles approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).
- Skin Protection: Handle with gloves. Nitrile rubber gloves are suitable.
- Respiratory Protection: If exposure limits are exceeded, a NIOSH-approved particulate respirator (N95 or better) may be worn.

### **Section 5: Handling and Storage**

- Handling: Avoid creating dust. Minimize dust generation and accumulation. Keep away from sources of ignition.
- Storage: Keep container tightly closed in a cool, dry, and well-ventilated area.

# Section 6: Experimental Protocols Acute Oral Toxicity (LD50) Study Protocol (OECD Guideline 420):

The oral LD50 value cited in the safety data sheets is typically determined using a standardized protocol, such as the OECD Guideline for the Testing of Chemicals, No. 420: Acute Oral Toxicity - Fixed Dose Procedure.

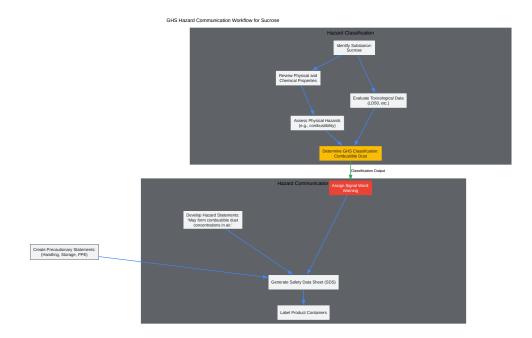
- Test Animals: Healthy, young adult rats of a single strain are used.
- Housing and Feeding: Animals are housed in individual cages under standard laboratory conditions (temperature, humidity, light cycle) and provided with standard laboratory diet and drinking water ad libitum.
- Dosing: A single dose of the test substance (sucrose) is administered by gavage to a group of fasted animals. The dose is selected from a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg).



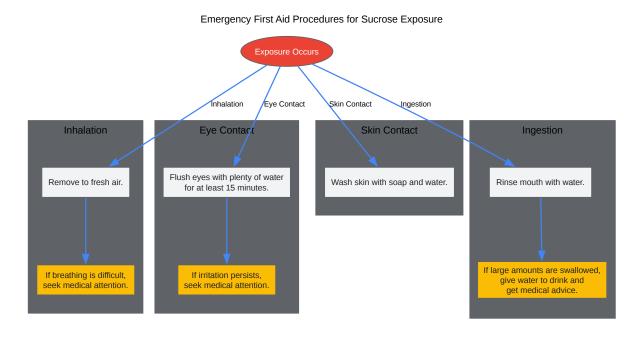
- Observation: Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days.
- Data Analysis: The LD50 is determined based on the dose at which mortality is observed.

## Section 7: Visualizations GHS Hazard Communication Workflow for Sucrose









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#### References

- 1. Sucrose SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
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[https://www.benchchem.com/product/b12363151#sucrose-13c-safety-data-sheet-information]

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